

Personal protective equipment for handling M8-B

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Essential Safety and Handling Guide for M8-B

Topic: Personal Protective Equipment for Handling **M8-B**

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **M8-B**, a potent and selective transient receptor potential melastatin-8 (TRPM8) antagonist. The following procedures are designed to ensure safe handling, storage, and disposal of this research chemical.

Compound Identification and Properties

M8-B is a chemical compound used in laboratory research to block TRPM8 channels.^[1] It is commonly supplied as a white to off-white solid in the form of a hydrochloride salt.

Property	Data
Chemical Name	N-(2-aminoethyl)-N-[[3-methoxy-4-(phenylmethoxy)phenyl]methyl]-2-thiophenecarboxamide, monohydrochloride
CAS Number	883976-12-3
Molecular Formula	C ₂₂ H ₂₄ N ₂ O ₃ S • HCl
Molecular Weight	432.96 g/mol
Form	Crystalline solid / Powder
Solubility	Soluble in DMSO and DMF. Water solubility is 2 mg/mL (warmed).
Storage	Store at 2-8°C, desiccated.

Hazard Identification and Personal Protective Equipment (PPE)

While one Safety Data Sheet (SDS) indicates that **M8-B** is not classified as a hazardous substance under the Globally Harmonized System (GHS), it is crucial to follow standard laboratory safety practices. Another supplier notes that it is a combustible solid. Due to this conflicting information and the fact that the toxicological properties of this compound are not fully known, caution is advised.

The following PPE is mandatory when handling **M8-B** to minimize exposure risk.

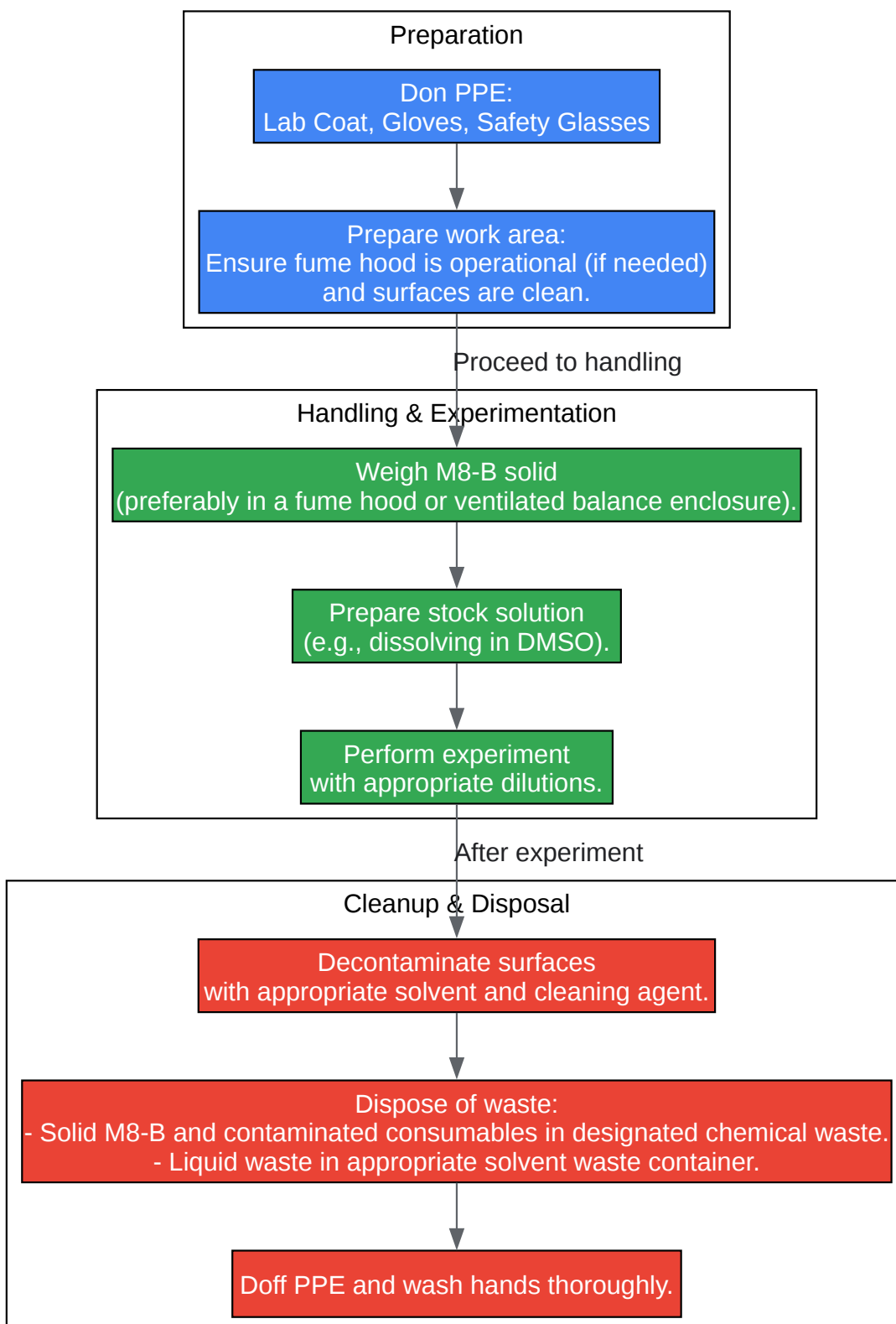
Protection Type	Required PPE	Purpose
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles.[1][2]	Protects eyes from dust particles and accidental splashes.
Hand Protection	Disposable nitrile gloves.[1]	Prevents skin contact. For extended handling or when working with solutions, consider double-gloving or using thicker, chemical-resistant gloves.[1]
Body Protection	A standard laboratory coat.[2]	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area. Use a certified respirator if creating dust or aerosols.	Prevents inhalation of fine particles.

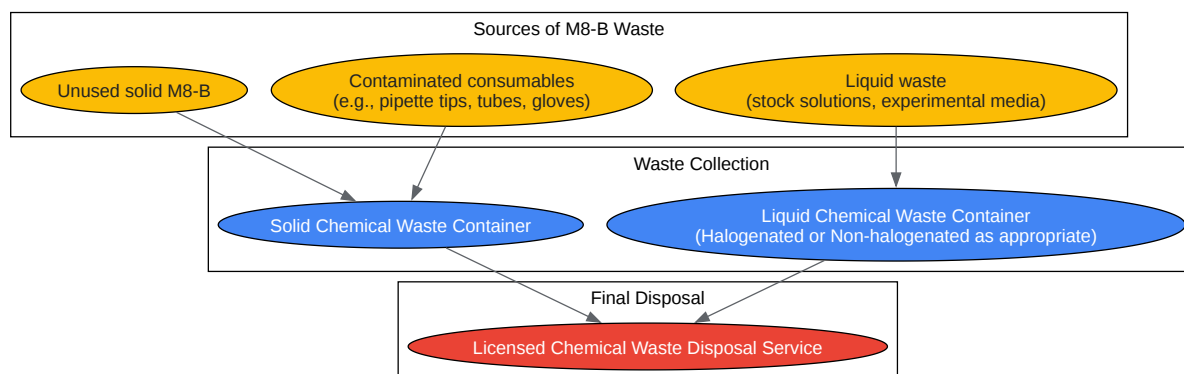
Operational and Disposal Plans

A clear, step-by-step approach to handling and disposal is essential for maintaining a safe laboratory environment.

Experimental Workflow for Handling M8-B

The following diagram outlines the standard procedure for safely handling **M8-B** from receipt to disposal.





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